

Unveiling the Natural Sources of 10-Nonadecanol: A Technical Guide

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	10-Nonadecanol	
Cat. No.:	B101355	Get Quote

For Immediate Release

This technical guide provides a comprehensive overview of the known natural sources of **10-Nonadecanol**, a C19 secondary fatty alcohol. Designed for researchers, scientists, and professionals in drug development, this document synthesizes the current scientific literature on the occurrence of this compound, details the methodologies for its extraction and identification, and presents relevant biochemical context.

Introduction to 10-Nonadecanol

10-Nonadecanol (CAS No. 16840-84-9) is a saturated secondary fatty alcohol with the chemical formula C₁₉H₄₀O. As a plant metabolite, its presence has been identified in the essential oils of certain plant species.[1] The lipophilic nature of this long-chain alcohol suggests its potential role in plant cuticular waxes and as a precursor to other signaling or defense compounds. Its structural isomer, 1-Nonadecanol, has been more extensively studied and identified in a wider range of natural sources. This guide, however, will focus specifically on the documented natural occurrences of the **10-Nonadecanol** isomer.

Confirmed Natural Sources of 10-Nonadecanol

To date, the primary confirmed natural source of **10-Nonadecanol** is the essential oil of Helichrysum odoratissimum, a flowering plant in the Asteraceae family. The composition of essential oils can, however, vary significantly based on factors such as geographic location, climate, and the specific chemotype of the plant.



Quantitative Data

The following table summarizes the quantitative data available for the presence of **10-Nonadecanol** in its confirmed natural source.

Natural Source	Plant Part	Compound	Concentrati on (%)	Analytical Method	Reference
Helichrysum odoratissimu m (L.) Less.	Flowers	10- Nonadecanol	0.6	GC-MS	Lwande, W., et al. (1993)

Note: The concentration of phytochemicals in plants can be highly variable.

Potential and Unconfirmed Natural Sources

Further investigation is required to substantiate the presence of **10-Nonadecanol** in other plant species. While some commercial chemical suppliers list Artocarpus lingnanensis (leaves) and Juniperus communis (juniper berry) as potential sources, primary scientific literature to confirm these claims is currently unavailable.

Experimental Protocols

The identification of **10-Nonadecanol** in plant matter is primarily achieved through the extraction of essential oils followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

General Protocol for Extraction and Identification of 10-Nonadecanol from Helichrysum odoratissimum

The following is a generalized protocol based on standard methods for essential oil analysis from Helichrysum species.

- Plant Material Collection: Fresh flowers of Helichrysum odoratissimum are collected.
- Hydrodistillation: The collected plant material is subjected to hydrodistillation for a period of
 3-4 hours using a Clevenger-type apparatus. The essential oil is collected, dried over



anhydrous sodium sulfate, and stored in a sealed vial in the dark at 4°C until analysis.

- Instrumentation: A GC-MS system equipped with a fused silica capillary column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness) is used.
- Carrier Gas: Helium is used as the carrier gas at a constant flow rate.
- Oven Temperature Program: A typical temperature program starts at 60°C, is held for a few minutes, and then ramped up to 220-240°C at a rate of 3-5°C/min.
- Injection: A diluted sample of the essential oil (e.g., 1% in acetone or hexane) is injected in split mode.
- Mass Spectrometry: The mass spectrometer is operated in electron ionization (EI) mode at 70 eV, with a scan range of m/z 40-550.
- Compound Identification: The identification of 10-Nonadecanol is achieved by comparing its
 mass spectrum and retention index with those of authentic standards and/or with data from
 mass spectral libraries (e.g., NIST, Wiley). The mass spectrum of 10-Nonadecanol will show
 characteristic fragmentation patterns for a long-chain secondary alcohol.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the extraction and identification of **10-Nonadecanol** from a plant source.

Figure 1: Generalized experimental workflow.

Putative Biosynthetic Context

While the specific biosynthetic pathway of **10-Nonadecanol** has not been elucidated, it is likely derived from very-long-chain fatty acids (VLCFAs) which are key components of plant cuticular waxes. The diagram below shows a simplified, putative relationship.

Figure 2: Putative biosynthetic relationship.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Chemical Composition and Antioxidant Properties of Juniper Berry (Juniperus communis L.) Essential Oil. Action of the Essential Oil on the Antioxidant Protection of Saccharomyces cerevisiae Model Organism PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling the Natural Sources of 10-Nonadecanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101355#10-nonadecanol-natural-sources]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com